

An In-depth Technical Guide on the Environmental Fate and Ecotoxicity of Texanol

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Compound of Interest

Compound Name: *Texanol*

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Introduction

Texanol, with the chemical name 2,2,4-trimethyl-1,3-pentanediol monoisobutyrate, is a widely used coalescing agent in latex paints and coatings. Its primary function is to aid in the formation of a continuous film as the paint dries.^[1] Given its widespread use, understanding its environmental fate and ecotoxicological profile is crucial for assessing its potential impact on ecosystems. This technical guide provides a comprehensive overview of the available data on the environmental distribution, degradation, and toxicity of **Texanol**.

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in the environment. For **Texanol**, the key aspects of its environmental fate are biodegradation, hydrolysis, and bioaccumulation.

Data Presentation: Environmental Fate of Texanol

| Parameter | Value/Description | Reference |
|---|--|-----------|
| Biodegradation | Readily biodegradable. Unlikely to persist in the environment.[2][3] | [2][3] |
| | 33% degradation in 10 days; 70% degradation by day 34.[4] | [4] |
| Hydrolysis | Exceptionally stable under neutral to moderately alkaline conditions (pH 9-10), with rate constants below 10^{-6} s^{-1} . [5] | [5] |
| | Calculated half-life at 50°C and pH 9 is 103 hours for one isomer and 396 hours for the other.[4] | [4] |
| Photodegradation | Predicted to undergo slow photodecomposition in the atmosphere.[4] | [4] |
| | Estimated atmospheric residence time is 403 hours.[4] | [4] |
| Bioaccumulation | Bioaccumulation data is not required because the substance biodegrades moderately rapidly.[4] No bioaccumulation is to be expected.[6] | [4][6] |
| Log Octanol-Water Partition Coefficient (Log P) | 3.47 at 25°C (experimental).[4] | [4][7] |
| Water Solubility | 858 mg/L at 18-22°C.[4][7] | [4][7] |
| Vapor Pressure | 0.013 mbar (0.010 mmHg) at 20°C.[4] | [4] |

Experimental Protocols: Environmental Fate

Biodegradation:

While specific study reports detailing the exact methodology for **Texanol** are not readily available in the public domain, the statement "readily biodegradable" suggests that testing was likely conducted following the principles of the OECD 301 series of guidelines for ready biodegradability.^{[1][8][9]} The reported data of 33% degradation in 10 days and 70% by day 34 indicates a study duration of at least 34 days, which is consistent with the 28-day period often extended in these tests.^[4] The OECD 301B (CO₂ Evolution Test) is a common method for substances like **Texanol**.^{[10][11][12]}

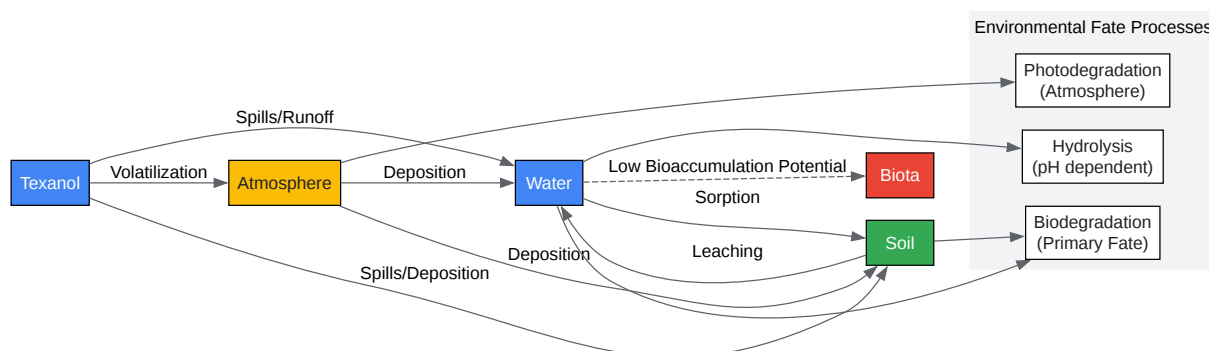
- Principle of OECD 301B: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated under aerobic conditions in the dark or diffuse light. The amount of carbon dioxide produced is measured over a 28-day period and is used to calculate the percentage of biodegradation.^{[10][12]}

Hydrolysis:

A hydrolysis study was conducted following OECD Guideline 111.^[5]

- Principle of OECD 111: The rate of hydrolysis of the test substance is determined in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) and temperatures. The concentration of the test substance is measured at various time points to determine the rate of its disappearance.^[5] For **Texanol**, further testing was conducted at pH 9 and 50°C.^[4] The data were analyzed using the Arrhenius relationship to calculate rate constants and half-lives.^[5]

Logical Relationship: Environmental Fate of Texanol



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Caption: Environmental distribution and fate pathways of **Texanol**.

Ecotoxicity

Ecotoxicity studies evaluate the potential adverse effects of a substance on living organisms in various ecosystems. For **Texanol**, data is available for aquatic organisms, with limited information on terrestrial species.

Data Presentation: Ecotoxicity of Texanol

| Organism | Test Type | Endpoint | Value (mg/L) | Reference |
|--|-------------------|----------------------------|---|-----------|
| Fish | | | | |
| Pimephales promelas (Fathead minnow) | Acute | 96-hour LC50 | 33 | [13] |
| Oncorhynchus mykiss (Rainbow trout) | Acute | 96-hour LC50 | >19 | [13] |
| Invertebrates | | | | |
| Daphnia magna (Water flea) | Acute | 48-hour EC50 | 147.8 | [13] |
| Daphnia magna (Water flea) | Chronic | 21-day NOEC (reproduction) | 0.7 | [14] |
| Daphnia magna (Water flea) | Chronic | 21-day LOEC (reproduction) | 1.3 | [14] |
| Algae | | | | |
| Raphidocelis subcapitata (Green algae) | Growth Inhibition | 72-hour EC50 | >7.49 | [13] |
| Terrestrial Plants | | | | |
| Radish, Lettuce, Ryegrass | Growth Inhibition | 7-day exposure (95 mg/L) | No significant inhibition of plant height or root length. | [5] |
| Earthworms | | | | |
| Eisenia fetida | Acute | 14-day LC50 | >1000 mg/kg soil | [15] |
| 14-day NOEC (mortality) | 1000 mg/kg soil | [15] | | |

Experimental Protocols: Ecotoxicity

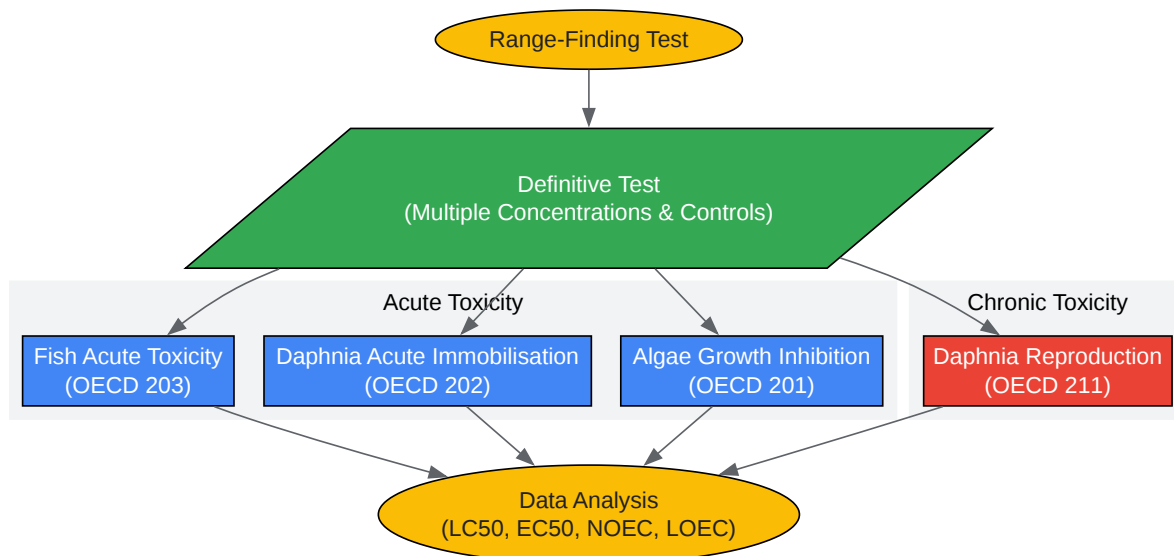
Aquatic Toxicity:

- **Fish Acute Toxicity Test (OECD 203):** This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period.[\[6\]](#)[\[7\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) Fish, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebra-fish (*Brachydanio rerio*), are exposed to a range of concentrations of the test substance under controlled conditions.[\[4\]](#)[\[18\]](#) Mortalities are recorded at 24, 48, 72, and 96 hours.[\[17\]](#)
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** This test evaluates the concentration at which 50% of the daphnids are immobilized (EC50) after a 48-hour exposure. Young daphnids are exposed to various concentrations of the test substance, and their mobility is observed.
- **Daphnia magna Reproduction Test (OECD 211):** This chronic test assesses the effect of a substance on the reproductive output of *Daphnia magna* over a 21-day period.[\[2\]](#)[\[14\]](#)[\[15\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) Young female daphnids are exposed to different concentrations of the test substance, and the number of live offspring is counted. The No Observed Effect Concentration (NOEC) and Lowest Observed Effect Concentration (LOEC) for reproduction are determined.[\[13\]](#)[\[19\]](#)
- **Alga, Growth Inhibition Test (OECD 201):** This test determines the effect of a substance on the growth of a selected species of green algae, such as *Pseudokirchneriella subcapitata*, over a 72-hour period.[\[3\]](#)[\[20\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) The growth of the algae in cultures containing different concentrations of the test substance is compared to that of a control culture. The concentration that causes a 50% reduction in growth (EC50) is calculated.[\[20\]](#)

Terrestrial Toxicity:

- **Earthworm, Acute Toxicity Test (OECD 207):** This test evaluates the acute toxicity of a substance to earthworms (*Eisenia fetida*) in artificial soil.[\[15\]](#) Earthworms are exposed to soil treated with a range of concentrations of the test substance for 14 days. Mortality and sublethal effects, such as changes in biomass, are assessed.[\[15\]](#)[\[21\]](#)

Experimental Workflow: Aquatic Ecotoxicity Testing



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Caption: Generalized workflow for aquatic ecotoxicity testing of **Texanol**.

Conclusion

Based on the available data, **Texanol** is considered to be readily biodegradable and is not expected to persist or bioaccumulate in the environment.[2][3][6] Its primary route of entry into the environment is through volatilization from drying paint, after which it is expected to undergo slow photodegradation in the atmosphere.[4] In terms of ecotoxicity, **Texanol** exhibits low to moderate acute toxicity to aquatic organisms. Chronic effects on *Daphnia magna* reproduction are observed at lower concentrations.[14] Limited data on terrestrial organisms suggest low toxicity to plants and earthworms.[5][15] Further research, particularly on the chronic toxicity to a wider range of terrestrial organisms and the identification of potential degradation products, would provide a more complete environmental risk profile for **Texanol**.

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